

4-Amino-2-fluoro-3-methylbenzoic acid chemical properties

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Compound of Interest

Compound Name: 4-Amino-2-fluoro-3-methylbenzoic acid

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An In-Depth Technical Guide to **4-Amino-2-fluoro-3-methylbenzoic acid**

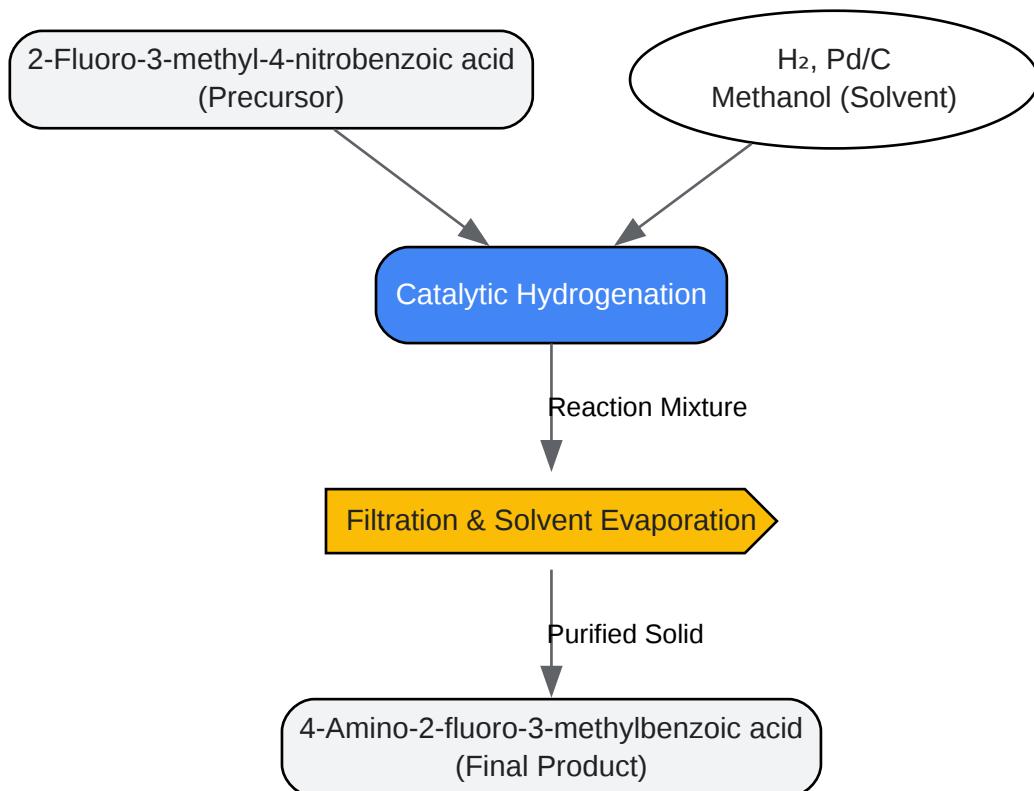
Introduction

4-Amino-2-fluoro-3-methylbenzoic acid is a substituted aromatic carboxylic acid of significant interest to the scientific community, particularly those in pharmaceutical and medicinal chemistry. Its unique trifunctionalized structure, featuring an amine, a fluorine atom, and a carboxylic acid group on a methyl-substituted benzene ring, makes it a versatile and valuable building block for the synthesis of complex organic molecules. This compound serves primarily as a key intermediate in the development of Active Pharmaceutical Ingredients (APIs), with notable applications in the fields of oncology and neurology research.^[1] The presence of the fluorine atom is particularly strategic, as its incorporation into drug candidates can enhance metabolic stability, binding affinity, and lipophilicity, thereby improving pharmacokinetic and pharmacodynamic profiles.^[2]

This guide provides a comprehensive overview of the known and anticipated chemical properties of **4-Amino-2-fluoro-3-methylbenzoic acid**, offering insights into its molecular structure, spectroscopic characteristics, reactivity, and handling protocols. The information is tailored for researchers, chemists, and drug development professionals who require a deep technical understanding of this compound for synthetic applications.

Molecular Identity and Physicochemical Properties

The fundamental characteristics of a compound are dictated by its structure. The arrangement of functional groups in **4-Amino-2-fluoro-3-methylbenzoic acid** is key to its reactivity and physical properties.



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References

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